

An In-depth Technical Guide to (S)-(+)-2-methoxypropan-1-ol

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Compound of Interest

Compound Name: 2-methoxypropan-1-ol

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Introduction

(S)-(+)-2-methoxypropan-1-ol, a chiral alcohol, serves as a valuable building block in asymmetric synthesis and is utilized in various chemical applications. This document provides a comprehensive overview of its core properties, synthesis, and safety protocols, tailored for professionals in research and development. Its structural isomer, 1-methoxy-2-propanol (propylene glycol methyl ether or PGME), is a widely used industrial solvent; however, (S)-(+)-2-methoxypropan-1-ol is typically encountered in more specialized laboratory and manufacturing settings where stereochemistry is critical.

Physicochemical and Spectroscopic Data

The fundamental properties of (S)-(+)-2-methoxypropan-1-ol are summarized below. These values are essential for experimental design, process scale-up, and safety assessments.

Physical and Chemical Properties

Property	Value	References
Molecular Formula	C ₄ H ₁₀ O ₂	[1]
Molecular Weight	90.12 g/mol	[1][2][3]
IUPAC Name	(2S)-2-methoxypropan-1-ol	[1]
CAS Number	116422-39-0	[1][4]
Appearance	Clear, colorless liquid/oil	[5]
Density	~0.938 - 0.942 g/mL at 20 °C	[6]
Boiling Point	130-152 °C	[7][8]
Melting Point	~ -84.2 °C (estimate)	[6][7]
Flash Point	~38 - 41.9 °C	[7]
Water Solubility	Miscible	[6][8]
Refractive Index (n _{20/D})	~1.407 - 1.413	[6][7]
pKa	~14.44 - 14.89 (Predicted)	

Spectroscopic Data

Detailed spectroscopic data is crucial for the structural confirmation and purity assessment of (S)-(+)-**2-methoxypropan-1-ol**. While raw spectra are not reproduced here, typical characterization data includes:

Technique	Description
^1H NMR	The proton NMR spectrum would characteristically show a doublet for the methyl group adjacent to the chiral center, a multiplet for the methine proton, signals for the diastereotopic methylene protons, a singlet for the methoxy group, and a broad singlet for the hydroxyl proton.
^{13}C NMR	The carbon NMR spectrum will display four distinct signals corresponding to the four unique carbon atoms in the molecule.
FTIR	The infrared spectrum is characterized by a strong, broad absorption band in the region of $3200\text{--}3600\text{ cm}^{-1}$ due to the O-H stretching of the alcohol, and C-H stretching bands around $2850\text{--}3000\text{ cm}^{-1}$.
Mass Spectrometry	Mass spectral analysis provides information on the molecular weight and fragmentation pattern, which can be used to confirm the structure.

Note: A collection of ^{13}C NMR, FTIR, and Mass (GC) spectra for the achiral analogue, 2-methoxy-1-propanol, is available on public databases like SpectraBase for reference.^[9]

Experimental Protocols: Synthesis

(S)-(+)-2-methoxypropan-1-ol can be synthesized via the stereospecific reduction of its corresponding chiral carboxylic acid, (S)-(+)-2-methoxypropionic acid. The following is a representative laboratory-scale protocol adapted from a documented procedure for the corresponding (R)-enantiomer.^[10]

Synthesis of (S)-(+)-2-methoxypropan-1-ol from (S)-(+)-2-methoxypropionic acid

Objective: To reduce the carboxylic acid moiety of (S)-(+)-2-methoxypropionic acid to a primary alcohol without racemization at the chiral center.

Reagents and Materials:

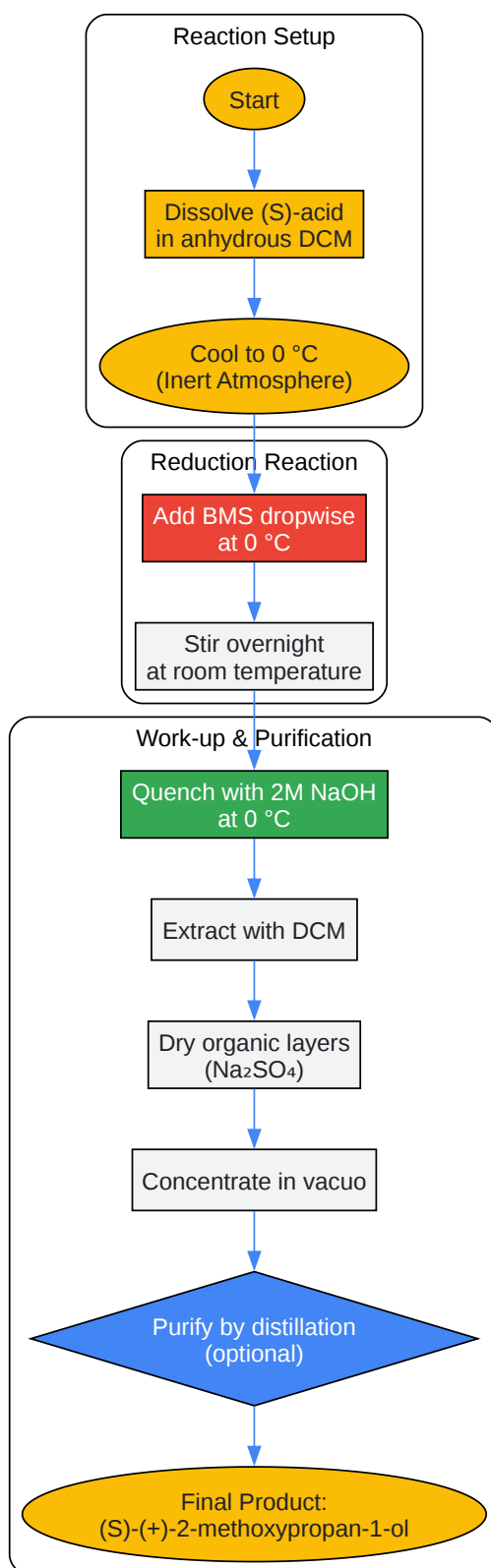
- (S)-(+)-2-methoxypropionic acid
- Borane dimethyl sulfide complex (BMS)
- Dichloromethane (DCM), anhydrous
- 2M Sodium hydroxide (NaOH) solution
- Sodium sulfate (Na_2SO_4), anhydrous
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Ice bath
- Standard glassware for extraction and work-up
- Rotary evaporator

Procedure:

- Reaction Setup: A solution of (S)-(+)-2-methoxypropionic acid (1.0 eq.) in anhydrous dichloromethane is prepared in a round-bottom flask under an inert atmosphere (e.g., argon or nitrogen) and cooled to 0 °C using an ice bath.[\[10\]](#)
- Addition of Reducing Agent: Borane dimethyl sulfide complex (approx. 1.8 eq.) is added dropwise to the stirred solution, maintaining the temperature at 0 °C.[\[10\]](#)
- Reaction Progression: After the addition is complete, the reaction mixture is removed from the ice bath and stirred at room temperature overnight to ensure the reduction is complete.

[10]

- Quenching: The reaction is carefully quenched by the dropwise addition of 2M aqueous sodium hydroxide solution at 0 °C.
- Work-up and Extraction: The layers are separated in a separatory funnel. The aqueous phase is extracted multiple times with dichloromethane.[10]
- Drying and Concentration: The combined organic phases are dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield the crude product.[10]
- Purification: If necessary, the product can be further purified by distillation under reduced pressure.



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Caption: Workflow for the synthesis of (S)-(+)-**2-methoxypropan-1-ol**.

Applications in Research and Development

(S)-(+)-2-methoxypropan-1-ol is primarily used in contexts where chirality is important.

- **Chiral Building Block:** It serves as a precursor in the synthesis of more complex chiral molecules, including active pharmaceutical ingredients (APIs).
- **Chiral Solvent/Additive:** In some reactions, it can be used as a chiral solvent or co-solvent to induce stereoselectivity.
- **Toxicology Studies:** The compound and its isomers are subjects of toxicological research to understand their metabolic pathways and potential health effects. It has been used in studies analyzing developmental toxicity.^[2]
- **Analytical Standard:** It can be used as a reference standard in analytical methods designed to separate and quantify enantiomers of methoxypropanol.

Safety and Handling

(S)-(+)-2-methoxypropan-1-ol is a hazardous chemical that requires careful handling. The following information is a summary of key safety data.

Hazard Identification

Hazard Class	Statement	References
Flammability	H226: Flammable liquid and vapor.	^[3] ^[5] ^[11]
Skin Corrosion/Irritation	H315: Causes skin irritation.	^[3] ^[11]
Eye Damage/Irritation	H318: Causes serious eye damage.	^[3] ^[11] ^[12]
STOT - Single Exposure	H335: May cause respiratory irritation.	^[3] ^[11] ^[12]
Reproductive Toxicity	H360D: May damage the unborn child.	^[2] ^[11] ^[12]

Handling and Storage Recommendations

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood. Use explosion-proof electrical and ventilation equipment.[4][12]
- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses with side shields or goggles, and a lab coat.[11][12]
- Handling: Keep away from heat, sparks, open flames, and other ignition sources.[4][11] Use non-sparking tools and take precautionary measures against static discharge.[4][12] Avoid breathing vapors or mist.[12]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[2][4][13] Keep in an area designated for flammable liquids.
- In case of Fire: Use carbon dioxide, dry chemical powder, or foam for extinction.[4][13]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[4]

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